

Application Note and Protocol: Preparing Rengyol Stock Solution with DMSO

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Compound of Interest

Compound Name: Rengyol

Cat. No.: B600406

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Rengyol is a natural alcohol compound, identified as 1-(2-hydroxyethyl)cyclohexane-1,4-diol, that has been isolated from plants such as *Forsythia suspensa* and *Millingtonia hortensis*.^[1] In traditional medicine, *Forsythia suspensa* has been utilized for its anti-inflammatory and antipyretic properties.^[1] Research has indicated that **Rengyol** acts as an inhibitor of emesis induced by copper sulfate pentahydrate.^[2] Given its therapeutic potential, accurate and consistent preparation of **Rengyol** for in vitro and in vivo studies is crucial. Dimethyl sulfoxide (DMSO) is a common solvent for **Rengyol**, facilitating its use in a variety of experimental contexts.^[3] This document provides a detailed protocol for the preparation, storage, and handling of **Rengyol** stock solutions in DMSO.

Properties of Rengyol

A summary of the key quantitative data for **Rengyol** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	93675-85-5	[1][3]
Molecular Formula	C ₈ H ₁₆ O ₃	[1][3]
Molecular Weight	160.21 g/mol	[1][2]
Appearance	Powder	[1][3]
Solubility	DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[3]

Experimental Protocol: Preparation of a 10 mM Rengyol Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **Rengyol** in DMSO.

3.1. Materials and Equipment

- **Rengyol** powder (purity ≥98%)[3]
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

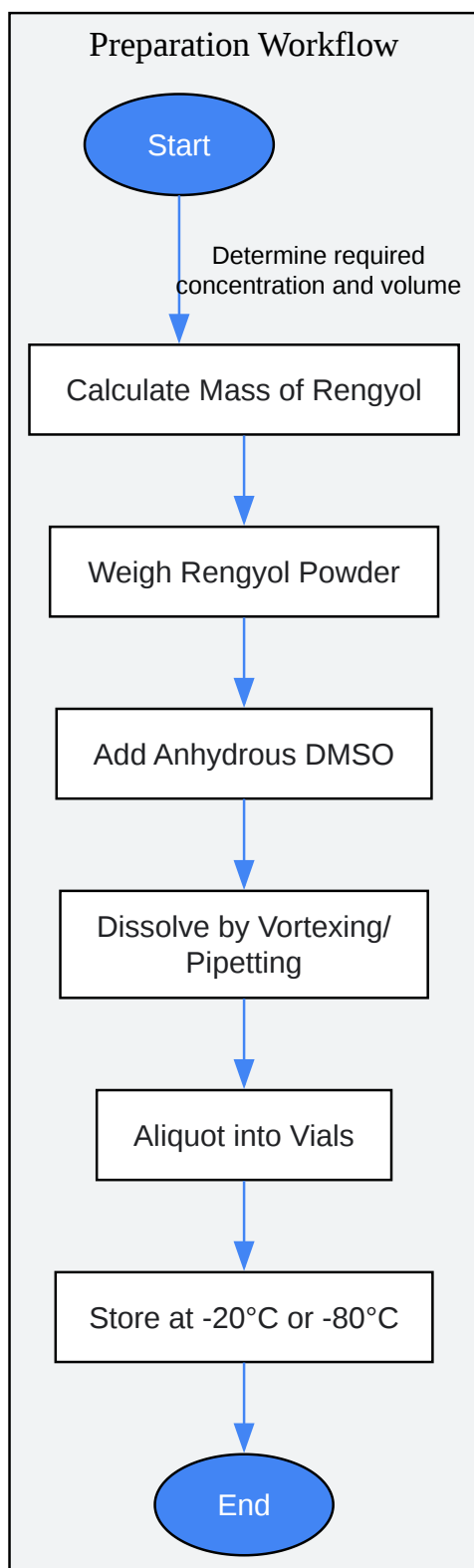
3.2. Safety Precautions

- Work in a well-ventilated area or a chemical fume hood.

- Wear appropriate PPE to avoid skin and eye contact with **Rengyol** and DMSO.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin.^[4] Handle with care.
- Consult the Safety Data Sheet (SDS) for **Rengyol** and DMSO before starting.

3.3. Stock Solution Preparation Workflow

The following diagram illustrates the workflow for preparing the **Rengyol** stock solution.



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Caption: Workflow for **Rengyol** stock solution preparation.

3.4. Step-by-Step Protocol

- Calculate the required mass of **Rengyol**: To prepare a 10 mM stock solution, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$

Example for 1 mL (0.001 L) of a 10 mM (0.01 M) stock solution: $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 160.21 \text{ g/mol} \times 1000 \text{ mg/g} = 1.6021 \text{ mg}$

- Weigh the **Rengyol** powder: Using an analytical balance, carefully weigh out the calculated mass of **Rengyol** powder and place it into a sterile microcentrifuge tube or amber glass vial.
- Add DMSO: Add the desired volume of anhydrous DMSO to the tube containing the **Rengyol** powder. For the example above, add 1 mL of DMSO.
- Dissolve the compound: Close the tube or vial securely and vortex at room temperature until the **Rengyol** powder is completely dissolved. Gentle warming in a water bath (37°C) can be used to aid dissolution if necessary, but avoid excessive heat. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.[\[5\]](#)

3.5. Storage and Handling

- Short-term storage: Store the stock solution at 4°C for up to a few days.
- Long-term storage: For long-term storage, it is recommended to store the aliquots at -20°C or -80°C. Studies on a variety of compounds have shown that most are stable in DMSO for extended periods when stored frozen.[\[5\]](#)
- Handling: When ready to use, thaw an aliquot at room temperature. Before opening the vial, briefly centrifuge it to collect the solution at the bottom. Avoid repeated freeze-thaw cycles, as this can degrade some compounds.[\[5\]](#)

Application Example: Dilution for a Cell-Based Assay

To use the 10 mM **Rengyol** stock solution in a cell-based assay, it needs to be diluted to the final working concentration in the cell culture medium.

Protocol for preparing a 10 μ M working solution:

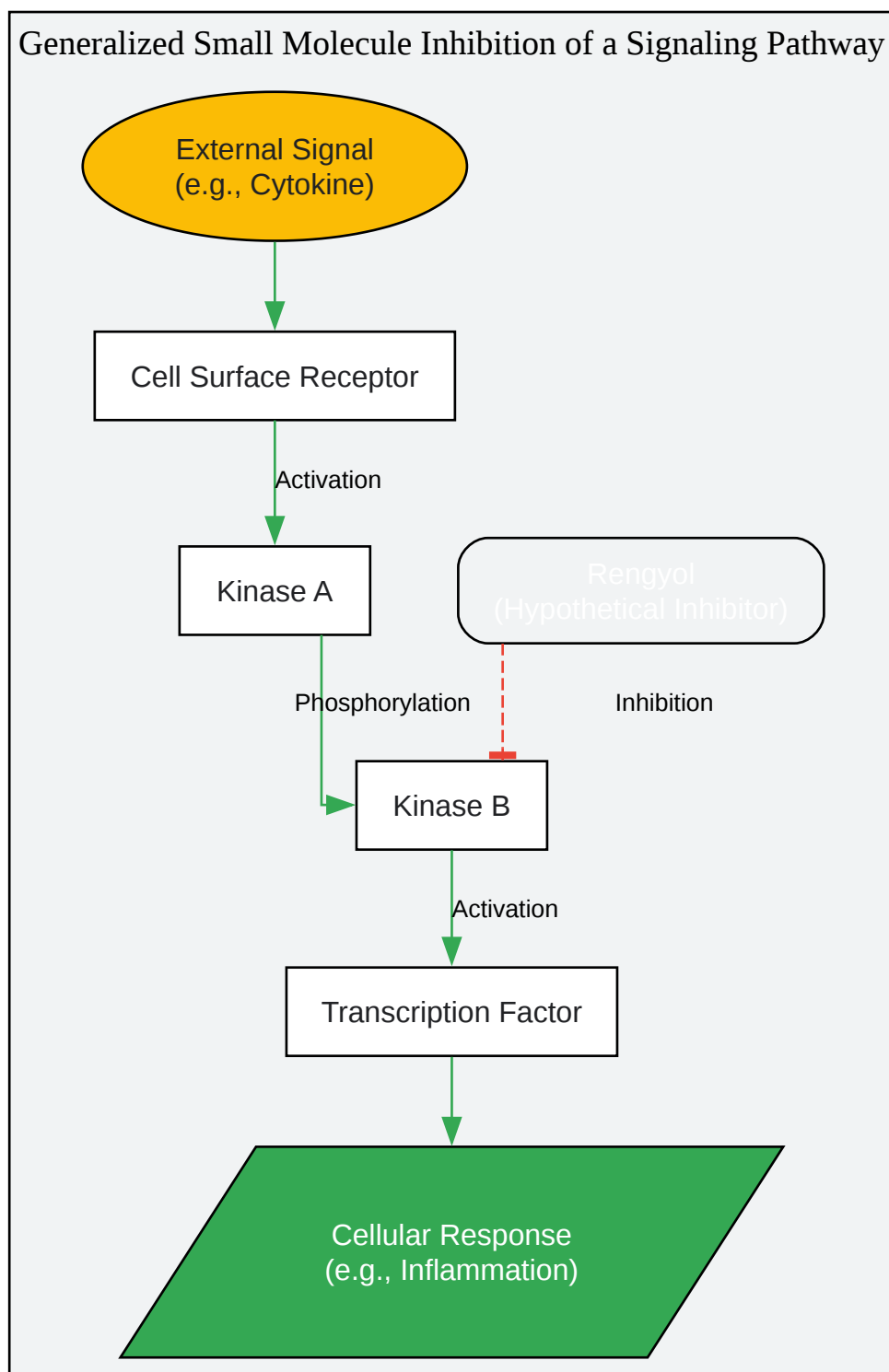
- Perform a serial dilution. First, dilute the 10 mM stock solution 1:100 in cell culture medium to obtain an intermediate concentration of 100 μ M.
 - Add 2 μ L of the 10 mM stock solution to 198 μ L of cell culture medium.
- Next, dilute the 100 μ M intermediate solution 1:10 in the final cell culture volume to achieve a final concentration of 10 μ M.
 - For a final volume of 1 mL, add 100 μ L of the 100 μ M solution to 900 μ L of cell culture medium in your experimental well.

Note: The final concentration of DMSO in the cell culture should be kept low (typically <0.5%) as it can have cytotoxic effects.

Discussion on Rengyol's Mechanism of Action

The precise signaling pathways through which **Rengyol** exerts its biological effects are not yet fully elucidated. As a natural product with known anti-inflammatory properties, it may interact with common inflammatory signaling cascades.^[1] However, without specific research data, any depiction of its mechanism of action would be speculative. For researchers investigating the effects of **Rengyol**, it would be pertinent to explore its impact on pathways such as NF- κ B, MAPK, or PI3K/Akt, which are commonly involved in inflammation and cell survival.^[6]

The following diagram provides a generalized representation of how a small molecule inhibitor, such as **Rengyol**, might interact with a cellular signaling pathway.



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Caption: Generalized signaling pathway with hypothetical inhibition.

This application note provides a comprehensive guide for the preparation and use of **Rengyol** stock solutions. Adherence to these protocols will help ensure the reproducibility and accuracy of experimental results.

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